Metabolic Pathways of PMA Hydrochloride in Human Liver Microsomes

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Compound of Interest

Compound Name:	*para-Methoxyamphetamine Hydrochloride*
CAS No.:	*50505-80-1*
Cat. No.:	*B8821582*

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Executive Summary

para-Methoxyamphetamine (PMA, "Death") is a methoxylated amphetamine derivative with high toxicity and a narrow therapeutic index. In human liver microsomes (HLM), PMA undergoes extensive Phase I metabolism primarily driven by CYP2D6. The dominant metabolic route is O-demethylation to form 4-hydroxyamphetamine (4-HA).[1] Understanding this pathway is critical for forensic toxicology and drug interaction studies, as CYP2D6 polymorphisms significantly alter PMA clearance, directly influencing the risk of fatal serotonin syndrome.

Chemical & Pharmacological Context

- Compound: PMA Hydrochloride (para-Methoxyamphetamine HCl)
- Molecular Formula: $C_{10}H_{15}NO \cdot HCl$

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- Exact Mass (Free Base): 165.12 Da
- Pharmacology: Potent serotonin releasing agent (SRA) and monoamine oxidase inhibitor (MAOI).
- Metabolic Significance: Unlike MDMA, which inhibits its own metabolism via mechanism-based inhibition (MBI), PMA clearance is linearly dependent on CYP2D6 activity, making "Poor Metabolizers" (PM) exceptionally vulnerable to accumulation and toxicity.

Materials & Methods: HLM Incubation Protocol

This protocol ensures kinetic linearity and reproducibility. It is designed for a substrate concentration near

to accurately assess intrinsic clearance (

).

Reagents & Stock Solutions

- PMA HCl Stock: 10 mM in methanol (store at -20°C).
- Human Liver Microsomes (HLM): Pooled (mixed gender, n>50 donors), 20 mg/mL protein concentration.
- NADPH Regenerating System:
  - Solution A: 1.3 mM NADP+, 3.3 mM Glucose-6-phosphate, 3.3 mM $MgCl_2$.
  - Solution B: 0.4 U/mL Glucose-6-phosphate dehydrogenase (G6PDH).
- Buffer: 100 mM Potassium Phosphate (KPi), pH 7.4.
- Quenching Solution: Ice-cold Acetonitrile (ACN) containing 0.1% Formic Acid and Internal Standard (e.g., Amphetamine-d5).

Step-by-Step Incubation Workflow

- Pre-Incubation: Thaw HLM on ice. Dilute HLM to 0.5 mg/mL in KPi buffer (pH 7.4).

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- Substrate Addition: Spike PMA stock into the HLM mixture to achieve a final concentration of 1–10 µM (typically 1 µM for stability assays).
- Equilibration: Incubate at 37°C for 5 minutes to equilibrate temperature.
- Initiation: Add NADPH regenerating system (or 1 mM NADPH final) to start the reaction.
  - Negative Control: Add buffer instead of NADPH.
- Sampling: At defined time points (0, 5, 15, 30, 45, 60 min), remove 50 µL aliquots.
- Termination: Immediately dispense aliquot into 150 µL of ice-cold Quenching Solution. Vortex for 10 seconds.
- Clarification: Centrifuge at 4,000 × g for 15 minutes at 4°C to pellet precipitated proteins.
- Analysis: Transfer supernatant to LC vials for LC-MS/MS analysis.

Analytical Method (LC-MS/MS)

Instrument: Triple Quadrupole MS (e.g., Sciex 6500+) coupled to UHPLC. Column: C18 Reverse Phase (e.g., Phenomenex Kinetex 2.6 µm, 50 x 2.1 mm). Mobile Phase: (A) Water + 0.1% Formic Acid; (B) Acetonitrile + 0.1% Formic Acid.

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)	Type
PMA	166.1	121.1	25	Quantifier
PMA	166.1	149.1	15	Qualifier
4-HA	152.1	107.1	28	Quantifier
4-HA	152.1	135.1	18	Qualifier

Metabolic Pathway Analysis

The metabolism of PMA in HLM is characterized by a single dominant pathway and two minor pathways.

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Primary Pathway: O-Demethylation[1]

- Reaction: Cleavage of the ether bond at the para-position.
- Product:4-Hydroxyamphetamine (4-HA) (Pholedrine).
- Enzyme:CYP2D6 (High affinity, low capacity).
- Kinetics:
  - μM.[1]
  - nmol/mg/hr.[1]
- Inhibition: This pathway is competitively inhibited by Quinidine (

  μM).

Minor Pathways

- N-Oxidation: Mediated by FMO3 or CYP2D6, yielding N-Hydroxy-PMA, which may further oxidize to an oxime. This is less prevalent in HLM than in whole hepatocyte models.
- Deamination: Oxidative deamination (via carbinolamine intermediate) to form 4-Methoxybenzyl methyl ketone (P-Methoxy-BMK). This pathway is generally minor in humans compared to rats but contributes to the formation of benzoic acid derivatives downstream.

Pathway Visualization

The following diagram illustrates the metabolic fate of PMA in human liver microsomes.

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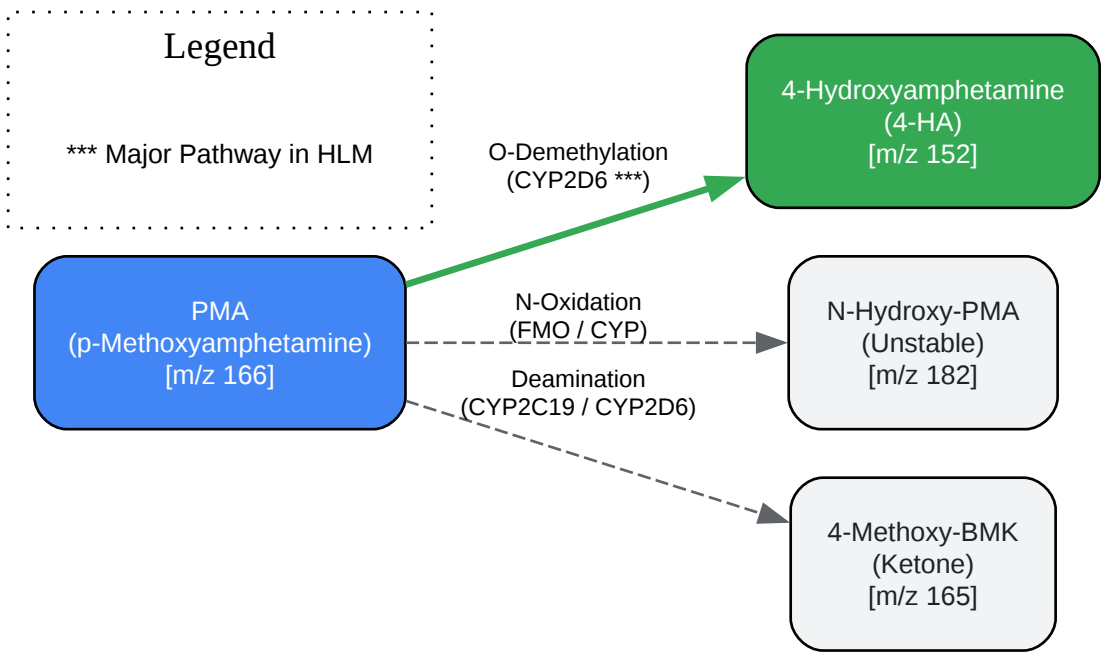

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Figure 1: Metabolic pathway of PMA in Human Liver Microsomes. The O-demethylation to 4-HA is the dominant Phase I reaction.

Experimental Workflow Visualization

To ensure reproducibility, the following logic flow should be strictly adhered to during the HLM assay.

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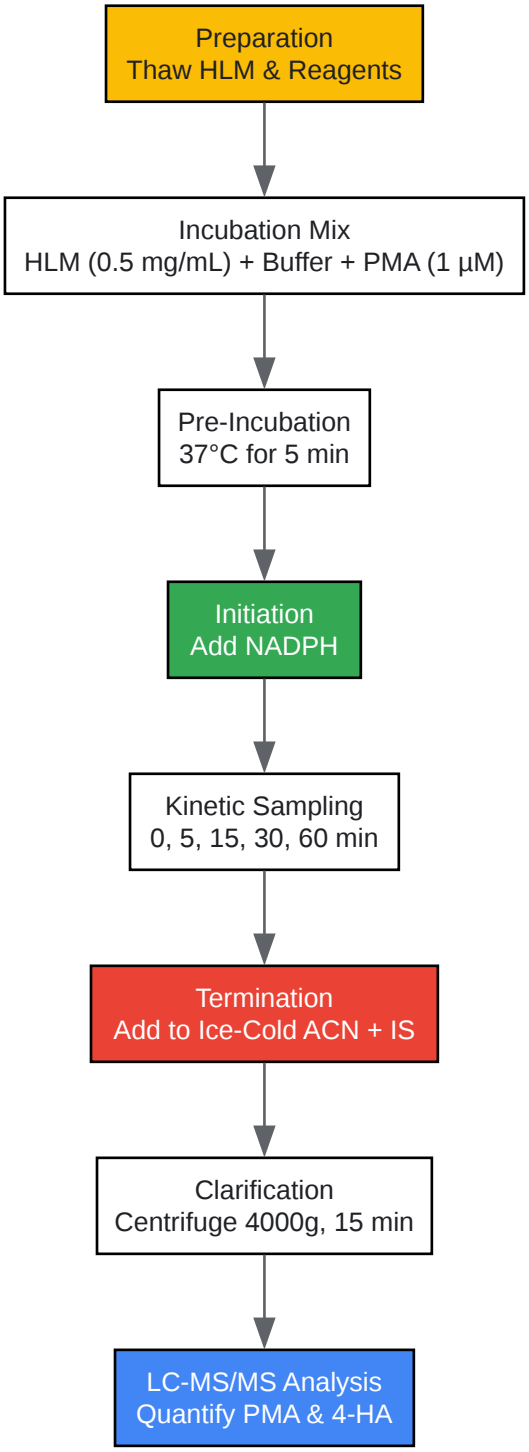

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Figure 2: Step-by-step HLM incubation workflow for PMA metabolic stability assessment.[1]

Data Summary & Kinetic Parameters

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The following table summarizes the kinetic constants for the primary metabolic step. These values are essential for in vitro-in vivo extrapolation (IVIVE).

Parameter	Value (Mean ± SD)	Enzyme System	Reference
(app)	59.2 ± 22.4 µM	HLM (Pooled)	[1]
	29.3 ± 16.6 nmol/mg/hr	HLM (Pooled)	[1]
	~0.5 µL/min/mg	Calculated ( )	Derived
Inhibition ( )	0.05 µM (Quinidine)	CYP2D6 Specific	[1]

Interpretation: The relatively high

(approx. 60 µM) compared to typical toxic blood concentrations (1–10 µM) suggests that under overdose conditions, the enzyme may not be saturated, but the intrinsic clearance is low. This dependency on CYP2D6 makes the drug highly susceptible to genetic polymorphism; "Poor Metabolizers" will exhibit significantly extended half-lives and higher peak concentrations.

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